

Essential Safety and Logistical Information for Handling N-Desmethyl Asenapine

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Compound of Interest		
Compound Name:	N-Desmethyl Asenapine	
Cat. No.:	B1451337	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of **N-Desmethyl Asenapine**, a metabolite of the atypical antipsychotic Asenapine, is paramount.[1][2] This guide provides essential procedural information to ensure laboratory safety and operational integrity.

Immediate Safety and Personal Protective Equipment (PPE)

N-Desmethyl Asenapine should be handled with care, treating it as a potentially hazardous compound. While a specific Occupational Exposure Limit (OEL) for **N-Desmethyl Asenapine** has not been established, the OEL for the parent compound, Asenapine, can be used as a conservative guideline.

Recommended Personal Protective Equipment (PPE):



PPE Category	Specification	Rationale
Hand Protection	Double gloving with powder- free nitrile or neoprene chemotherapy gloves compliant with ASTM D6978 standard.	Prevents skin contact and absorption. The outer glove should be removed and disposed of after handling.
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes, dust, and aerosols.
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder outside of a containment system, such as a chemical fume hood or glove box, or when there is a risk of aerosolization.	Minimizes inhalation of the compound.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to vapors or dust.[3]

Chemical and Physical Properties

Below is a summary of the available quantitative data for **N-Desmethyl Asenapine** and its parent compound, Asenapine.

Table 1: Properties of N-Desmethyl Asenapine



Property	Value	Source
CAS Number	128915-56-0 (free base)	[2]
Molecular Formula	C16H14CINO	[2]
Molecular Weight	271.7 g/mol	[2]
Purity	≥98%	[2]
Formulation	A solid	[2]
Solubility	Soluble in DMSO	[2]
Storage	-20°C	[2]

Table 2: Properties of Asenapine (Parent Compound)

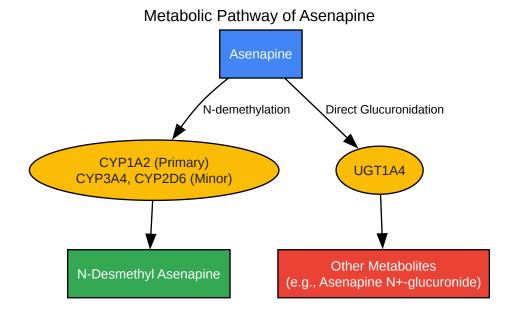
Property	Value	Source
CAS Number	85650-56-2 (maleate salt)	[4]
Molecular Weight	401.84 g/mol (maleate salt)	[4]
Melting Point	141-145 °C	[4]
рКа	8.51 (free base)	[4]
Solubility (Water)	Slightly soluble	[4]
Occupational Exposure Limit (OEL)	1 μg/m³ (Time-Weighted Average)	[5]

Metabolic Pathway and Synthesis Workflow

Metabolism of Asenapine to N-Desmethyl Asenapine

N-Desmethyl Asenapine is a primary metabolite of Asenapine. The metabolic process is primarily mediated by cytochrome P450 enzymes in the liver.[1][6]





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Metabolic conversion of Asenapine.

General Synthetic Workflow for Asenapine Analogs

While a specific protocol for **N-Desmethyl Asenapine** is not publicly detailed, the synthesis of its parent compound, Asenapine, provides a general workflow. The synthesis is a multi-step process often involving the formation of a tricyclic ring system.[7][8][9]



Starting Materials (e.g., o-bromobenzaldehyde) Condensation & Addition Reductive Amination & Ring Closure Formation of Tricyclic Core Purification Final Product

General Synthesis Workflow for Asenapine Analogs

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(Asenapine analog)

A simplified, multi-step synthesis process.

Operational Plan: Handling and Storage

A clear and concise operational plan is crucial for minimizing risk and ensuring the integrity of the research material.

Step-by-Step Handling Procedure:

• Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare the work area within a chemical fume hood by lining it with absorbent, disposable bench paper.



- Weighing: If weighing the solid compound, do so within the fume hood or a balance enclosure to prevent the dispersion of powder.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
 As N-Desmethyl Asenapine is soluble in DMSO, use appropriate chemical-resistant pipette tips.[2]
- Cleaning: After handling, decontaminate all surfaces with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.
- Doffing PPE: Remove PPE in the correct order (outer gloves, gown, inner gloves) to prevent cross-contamination. Wash hands thoroughly with soap and water after removing all PPE.

Storage:

N-Desmethyl Asenapine should be stored at -20°C in a tightly sealed, clearly labeled container.[2] The storage area should be secure and accessible only to authorized personnel.

Disposal Plan

All waste contaminated with **N-Desmethyl Asenapine** must be treated as hazardous pharmaceutical waste and disposed of in accordance with all applicable federal, state, and local regulations.[10][11][12][13]

Step-by-Step Disposal Procedure:

- Segregation: At the point of generation, segregate all N-Desmethyl Asenapine waste from other waste streams. This includes unused compounds, contaminated labware (e.g., pipette tips, vials), and grossly contaminated PPE.
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the chemical nature of the waste.
- Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "N-Desmethyl Asenapine."
- Accumulation: Store the sealed waste container in a designated, secure area away from general lab traffic.



 Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management vendor. Do not dispose of N-Desmethyl Asenapine down the drain or in the regular trash.[13]

Experimental Protocol: Analytical Method Development

While a specific, detailed experimental protocol for handling **N-Desmethyl Asenapine** is not publicly available, the following outlines a general procedure for analytical method development based on published literature for its quantification.[14][15][16][17]

Objective: To develop a robust method for the quantification of **N-Desmethyl Asenapine** in a given matrix (e.g., plasma, urine).

Methodology: High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is a common and sensitive method.[14][15]

- Standard Preparation:
 - Prepare a stock solution of N-Desmethyl Asenapine in a suitable solvent (e.g., DMSO or methanol) at a known concentration.
 - Perform serial dilutions to create a series of calibration standards and quality control (QC) samples at various concentrations.
- Sample Preparation:
 - For biological matrices, a sample extraction step is necessary to remove interfering substances. This can be achieved through:
 - Protein Precipitation (PPT): Add a cold organic solvent (e.g., acetonitrile) to the sample, vortex, and centrifuge to pellet the proteins.
 - Liquid-Liquid Extraction (LLE): Use an appropriate organic solvent to extract the analyte from the aqueous sample.



- Solid-Phase Extraction (SPE): Use a specialized cartridge to bind and elute the analyte, providing a cleaner sample.
- Chromatographic Conditions:
 - Column: A C18 or similar reversed-phase column is typically used.
 - Mobile Phase: A gradient of an aqueous phase (e.g., water with formic acid or ammonium acetate) and an organic phase (e.g., acetonitrile or methanol).
 - Flow Rate: Typically around 0.5 1.0 mL/min.
 - Injection Volume: 5-20 μL.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is common for this type of compound.
 - Transitions: Optimize the precursor and product ion transitions (MRM Multiple Reaction Monitoring) for N-Desmethyl Asenapine and an internal standard.
- Method Validation:
 - Validate the method according to relevant guidelines (e.g., FDA, ICH) for linearity, accuracy, precision, selectivity, and stability.

This guide provides a foundational framework for the safe handling and disposal of **N-Desmethyl Asenapine**. It is imperative that all laboratory personnel are trained on these procedures and that the specific Safety Data Sheet for the compound is readily available and reviewed before any work commences.

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